

7-Methyltridecane-5,9-dione: No Established Applications in Entomology Found

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Compound of Interest

Compound Name: 7-Methyltridecane-5,9-dione

Cat. No.: B15403207

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Initial research into the applications of **7-Methyltridecane-5,9-dione** within the field of entomology has revealed a significant lack of available scientific literature and data. Extensive searches have not yielded any specific studies, application notes, or experimental protocols related to the use of this particular chemical compound for insect-related research, pest management, or drug development.

Despite a thorough review of scientific databases and search engines, no information was found detailing the use of **7-Methyltridecane-5,9-dione** as a pheromone, kairomone, allomone, or any other semiochemical in insect communication or behavior. Similarly, there is no evidence to suggest its use as an insecticide, repellent, or attractant in pest management strategies.

The search results did identify information on related compounds, such as 7-methyltridecane and other dione or tridecanone derivatives, which have been studied in various chemical and biological contexts. However, the specific compound of interest, **7-Methyltridecane-5,9-dione**, does not appear to be a recognized or documented agent in entomological research based on the currently accessible information.

Consequently, it is not possible to provide the requested detailed application notes, quantitative data tables, experimental protocols, or visualizations for **7-Methyltridecane-5,9-dione** in entomology, as the foundational research does not appear to exist.

Researchers, scientists, and drug development professionals interested in this specific molecule may need to conduct novel research to determine its potential properties and

applications within entomology. Such research would involve initial synthesis, purification, and subsequent bioassays to screen for any effects on insect behavior or physiology.

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